

Physical characteristics of Acrolein 2,4-Dinitrophenylhydrazone-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acrolein 2,4-Dinitrophenylhydrazone-13C6*

Cat. No.: *B15555987*

[Get Quote](#)

An In-depth Technical Guide to **Acrolein 2,4-Dinitrophenylhydrazone-13C6**

This technical guide provides a comprehensive overview of the physical characteristics and common experimental protocols related to **Acrolein 2,4-Dinitrophenylhydrazone-13C6**. The information is intended for researchers, scientists, and drug development professionals who utilize this stable isotope-labeled compound as an internal standard for quantitative analysis.

Core Physical Characteristics

Acrolein 2,4-Dinitrophenylhydrazone-13C6 is the carbon-13 labeled form of Acrolein 2,4-dinitrophenylhydrazone.^[1] Stable isotope labeling is a common practice for creating internal standards used in quantitative analyses by techniques such as mass spectrometry (GC-MS or LC-MS) and NMR.^{[1][2]} The key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$^{13}\text{C}_6\text{C}_3\text{H}_8\text{N}_4\text{O}_4$	[3]
Molecular Weight	242.14 g/mol	[3][4]
Exact Mass	242.075 Da	[3]
Appearance	Orange Solid (inferred from unlabeled compound)	[3]
Melting Point	>150-165 °C (for unlabeled compound)	[3]
Solubility	Poorly soluble in water; soluble in organic solvents such as ethanol and acetone.	
Storage Temperature	-20°C	[3]

Experimental Protocols

The primary application of **Acrolein 2,4-Dinitrophenylhydrazone- $^{13}\text{C}_6$** is as an internal standard in the analysis of acrolein. The unlabeled acrolein is derivatized with 2,4-dinitrophenylhydrazine (DNPH) to form a stable hydrazone, which can then be analyzed, typically by High-Performance Liquid Chromatography (HPLC).[5]

Synthesis of Acrolein 2,4-Dinitrophenylhydrazone (General Protocol)

The synthesis of the dinitrophenylhydrazone derivative from acrolein is a standard condensation reaction. This protocol outlines the general procedure for the unlabeled compound, which is analogous for the labeled precursor.

- **Reagent Preparation:** A solution of 2,4-dinitrophenylhydrazine (DNPH) is prepared. This is often referred to as Brady's reagent, which is a solution of DNPH in a mixture of a suitable solvent like methanol or ethanol and concentrated sulfuric acid.

- **Reaction:** The acrolein sample is added to the acidic DNPH solution. The reaction involves the nucleophilic addition of the amine group from DNPH to the carbonyl carbon of acrolein, followed by the elimination of a water molecule to form the hydrazone.
- **Precipitation:** Upon reaction, the Acrolein 2,4-dinitrophenylhydrazone precipitates from the solution as a colored solid. Aromatic carbonyls typically yield red precipitates, while aliphatic carbonyls result in a more yellow color.
- **Isolation and Purification:** The solid precipitate is collected via vacuum filtration. It is then washed with a small amount of cold ethanol to remove any unreacted starting materials or impurities.
- **Drying:** The purified crystals are dried thoroughly before analysis. It is important to note that DNPH can be explosive when dry and should be handled with care.

Analysis by High-Performance Liquid Chromatography (HPLC)

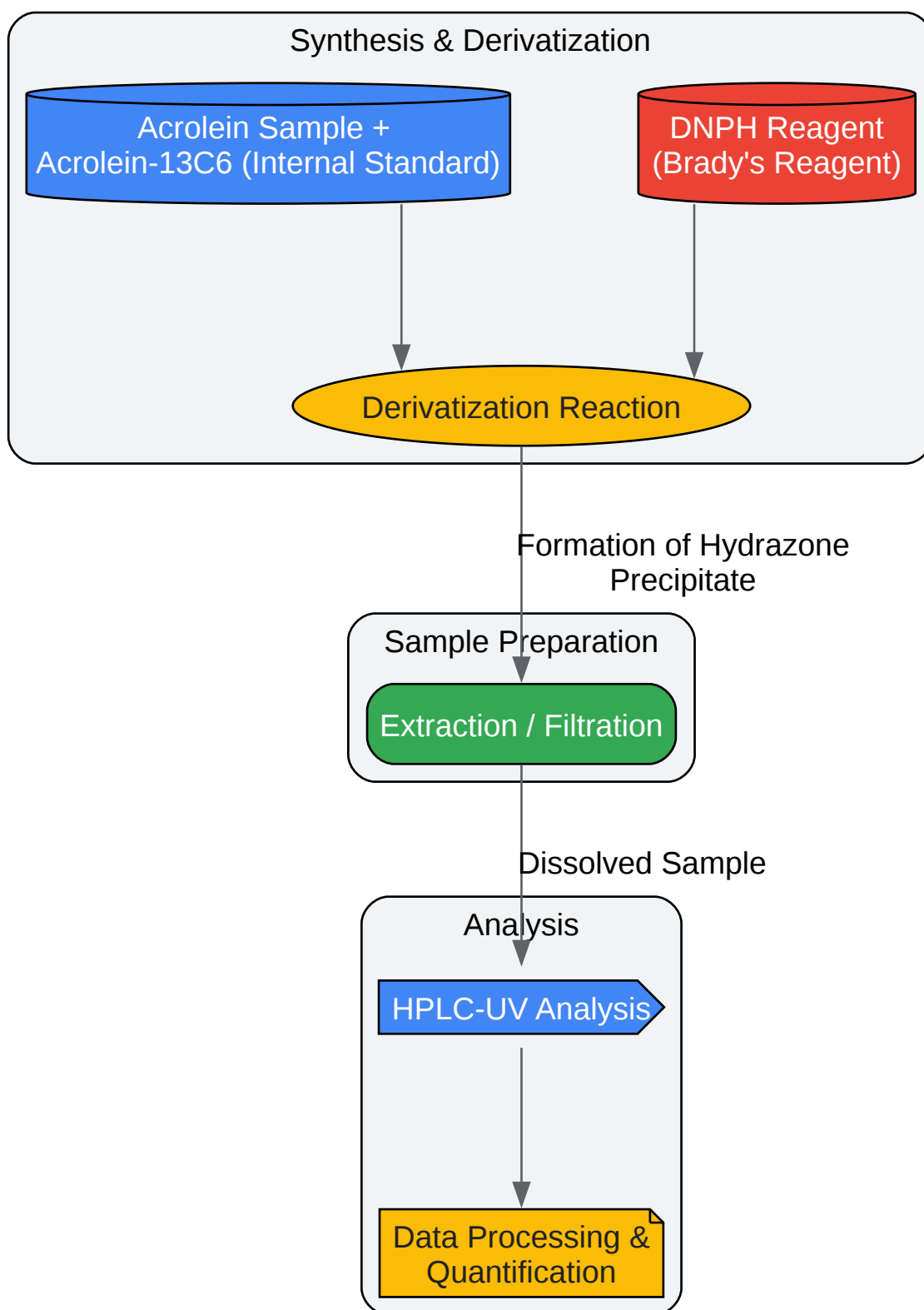
HPLC is the standard method for the quantitative analysis of acrolein-DNPH derivatives in various samples, including ambient air.^[5]

- **Sample Preparation:** Air samples are typically drawn through a cartridge coated with acidified DNPH, where the derivatization reaction occurs in situ. The cartridge is then eluted with a solvent (e.g., acetonitrile) to extract the hydrazone derivatives. The isotopically labeled internal standard (**Acrolein 2,4-Dinitrophenylhydrazone-13C6**) is spiked into the sample prior to analysis.
- **Chromatographic Conditions:**
 - **Column:** A C18 reverse-phase column is commonly used.
 - **Mobile Phase:** A gradient of acetonitrile and water is typically employed.
 - **Detection:** UV detection is standard, as the dinitrophenylhydrazone derivatives absorb strongly in the UV region.

- Quantification: The concentration of the acrolein-DNPH derivative is determined by comparing its peak area to that of the known concentration of the $^{13}\text{C}_6$ -labeled internal standard. This method corrects for variations in sample preparation and instrument response.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the derivatization and analysis of acrolein using DNPH and a $^{13}\text{C}_6$ -labeled internal standard.



[Click to download full resolution via product page](#)

Workflow for Acrolein Analysis via DNPH Derivatization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ACROLEIN 2,4-DINITROPHENYLHYDRAZONE | 888-54-0 [chemicalbook.com]
- 2. Acrolein-2,4-dinitrophenylhydrazone CAS 888-54-0, High Purity Orange Solid, Best Price in Mumbai [nacchemical.com]
- 3. 2,4-Dinitrophenylhydrazine - GeeksforGeeks [geeksforgeeks.org]
- 4. researchgate.net [researchgate.net]
- 5. Cas 119-26-6,DNP | lookchem [lookchem.com]
- To cite this document: BenchChem. [Physical characteristics of Acrolein 2,4-Dinitrophenylhydrazone-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555987#physical-characteristics-of-acrolein-2-4-dinitrophenylhydrazone-13c6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com